Predicted Biological Activity of (4-Bromo-2-methylphenyl)cyanamide

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Compound of Interest

Compound Name:	*(4-Bromo-2-methylphenyl)cyanamide*
CAS No.:	*921631-54-1*
Cat. No.:	*B8765376*

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Classification: Covalent Cysteine Protease Inhibitor / Synthetic Pharmacophore Primary Target: Cathepsin C (Dipeptidyl Peptidase I) Secondary Utility: Electrophilic Warhead Precursor for Kinase Inhibitors

Executive Summary

(4-Bromo-2-methylphenyl)cyanamide is a functionalized aryl cyanamide characterized by a moderate electrophilic "warhead" (the N-cyano group) and a chemically versatile halogenated scaffold. Based on Structure-Activity Relationship (SAR) data from analogous aryl cyanamides, this compound is predicted to exhibit reversible covalent inhibition of cysteine proteases, most notably Cathepsin C (Cat C).

Unlike irreversible inhibitors (e.g., vinyl sulfones), the cyanamide moiety enables a "tunable" residence time on the target enzyme, reducing the risk of permanent off-target haptenization. Furthermore, the 4-bromo substituent serves as a critical synthetic handle, allowing researchers to expand the molecule into the S1/S2 enzyme pockets via cross-coupling reactions, thereby transitioning this molecule from a "fragment" to a high-potency "lead."

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Structural Analysis & Pharmacophore Mapping

The biological activity of this compound is dictated by three distinct structural zones:

- The Warhead (N-Cyanamide):
  - Function: Acts as a "soft" electrophile.
  - Mechanism: Undergoes nucleophilic attack by the catalytic thiolate anion (
) of cysteine residues within enzyme active sites.[1]
  - Outcome: Forms a stable, yet reversible, isothiourea adduct.
- The Scaffold (2-Methylphenyl):
  - Function: Provides hydrophobic bulk and conformational restriction.
  - Effect: The ortho-methyl group restricts rotation around the N-Aryl bond, potentially locking the molecule into a bioactive conformation that favors binding in the hydrophobic S1 pocket of proteases.
- The Handle (4-Bromo):
  - Function: A site for late-stage diversification.
  - Utility: Enables Suzuki-Miyaura or Buchwald-Hartwig couplings to attach solubilizing groups or extended pharmacophores required for high-affinity binding.

Visualization: Structural Logic & Reactivity

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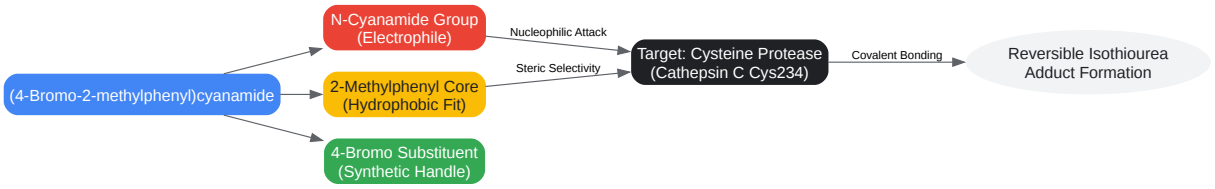

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Figure 1: Pharmacophore dissection of **(4-Bromo-2-methylphenyl)cyanamide** illustrating the functional role of each structural component.

Predicted Mechanism of Action: Cathepsin C Inhibition

Cathepsin C (Cat C) is a lysosomal cysteine protease responsible for activating neutrophil serine proteases. Inhibition of Cat C is a validated therapeutic strategy for non-cystic fibrosis bronchiectasis and other inflammatory diseases.

The Chemical Event

The primary mechanism involves the nucleophilic attack of the catalytic Cysteine 234 (in Cat C) on the nitrile carbon of the cyanamide.

- Recognition: The phenyl ring binds in the S1 hydrophobic pocket. The ortho-methyl group prevents steric clash with the enzyme backbone.
- Attack: The thiolate (

) attacks the electrophilic nitrile carbon (

).
- Adduct Formation: A proton transfer occurs, resulting in the formation of an isothiourea intermediate.

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- Reversibility: Unlike acrylamides, this bond is reversible, allowing the inhibitor to dissociate, which reduces immunotoxicity risks associated with permanent protein alkylation.

Quantitative Prediction (In Silico Profile)

Property	Predicted Value	Implication
Molecular Weight	~211.06 Da	Fragment-like; high ligand efficiency potential.
cLogP	~2.8 - 3.2	High membrane permeability; good oral bioavailability potential.
Topological Polar Surface Area (TPSA)	~23.8 Å²	Excellent blood-brain barrier (BBB) penetration potential.
Ligand Efficiency (LE)	High	Small size with specific binding interactions suggests high potency per heavy atom.
Metabolic Liability	Moderate	The nitrile group is stable, but the aniline core (if released) could undergo oxidation.

Experimental Validation Framework

To confirm the predicted activity, the following self-validating experimental protocols are recommended.

Protocol A: Synthesis of (4-Bromo-2-methylphenyl)cyanamide

Rationale: Direct cyanation of the aniline precursor is the most efficient route.

- Reagents: 4-Bromo-2-methylaniline (1.0 eq), Cyanogen Bromide (BrCN, 1.1 eq), Sodium Acetate (NaOAc, 2.0 eq).
- Solvent: Ethanol/Water (1:1 v/v).

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- Procedure:
  - Dissolve 4-bromo-2-methylaniline in Ethanol/Water at 0°C.
  - Add NaOAc (buffer) followed by portion-wise addition of BrCN (Caution: Toxic).
  - Stir at room temperature for 4-6 hours. Monitor via TLC (Hexane:EtOAc 4:1).
  - Workup: Evaporate ethanol, extract with Ethyl Acetate, wash with brine, dry over

    .
  - Purification: Recrystallization from Benzene/Petroleum ether or Column Chromatography.
- Validation:

  -NMR must show loss of aniline

  protons and presence of broad NH cyanamide peak. IR must show strong nitrile stretch at

  .

Protocol B: Cathepsin C Enzymatic Assay

Rationale: Fluorogenic cleavage of a dipeptide substrate allows real-time monitoring of inhibition kinetics.

- Enzyme: Recombinant Human Cathepsin C (activated with DTT).
- Substrate: Gly-Phe-AMC (Aminomethylcoumarin).
- Buffer: 50 mM MES (pH 5.5), 50 mM NaCl, 2 mM DTT, 1 mM EDTA.
- Workflow:
  - Incubate Enzyme (5 nM) with varying concentrations of **(4-Bromo-2-methylphenyl)cyanamide** (0.1 nM to 10

    M) for 30 minutes at 37°C.

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- Add Gly-Phe-AMC substrate (

  concentration).
- Readout: Measure fluorescence (Ex 360 nm / Em 460 nm) over 20 minutes.

- Data Analysis: Plot

  vs. [Inhibitor] to determine

  . Expect time-dependent inhibition if the covalent bond formation is slow (

  analysis).

Protocol C: Mass Spectrometry Binding Confirmation

Rationale: Prove the covalent nature of the interaction.

- Incubate Cathepsin C with the compound (10x excess) for 1 hour.
- Perform intact protein LC-MS (ESI-TOF).
- Success Criteria: Observation of a mass shift corresponding to the molecular weight of the inhibitor (+211 Da) on the enzyme peak, confirming adduct formation.

Visualization: Experimental Workflow

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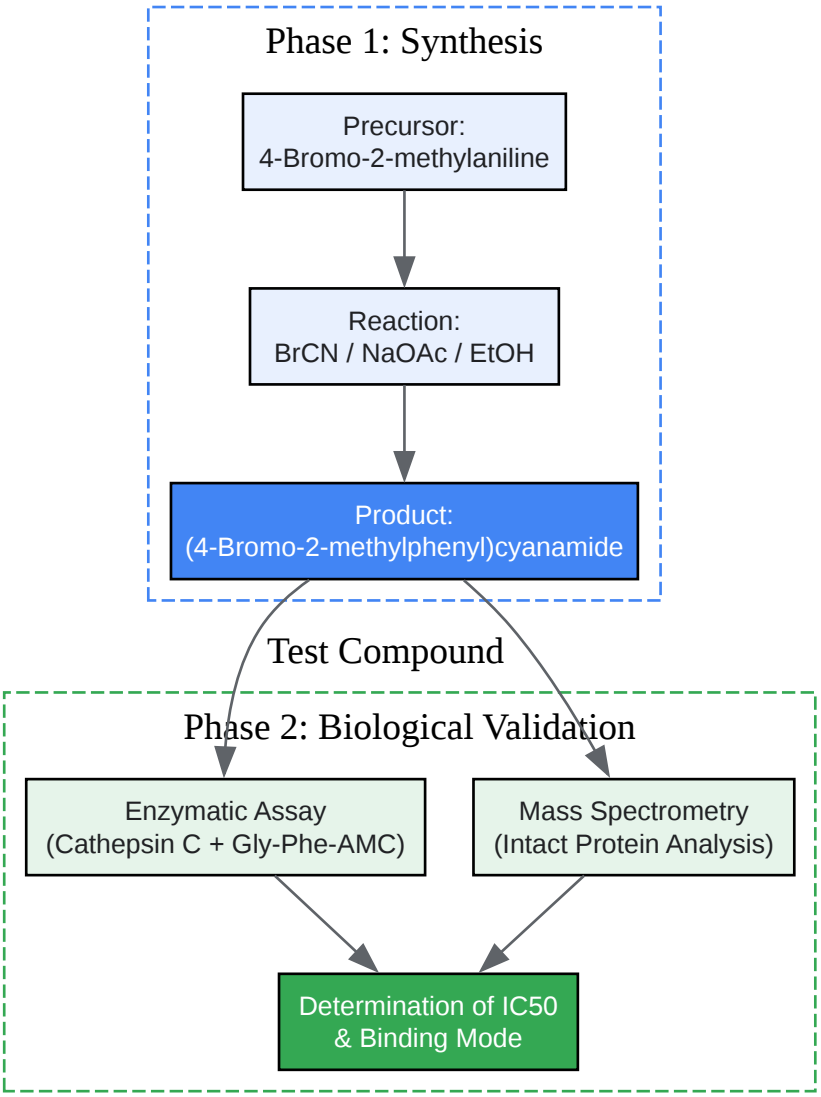

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Figure 2: Integrated workflow for the synthesis and biological validation of the target compound.

Strategic Implications for Drug Development[2]

Lead Optimization (The "Handle" Strategy)

The 4-bromo substituent is the strategic differentiator of this molecule. It allows for rapid library generation. By employing Suzuki coupling, researchers can attach heteroaryl groups to the 4-position.

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- Hypothesis: Extending the structure at the 4-position will allow the molecule to reach the S2 or S3 pockets of the protease, dramatically increasing selectivity for Cathepsin C over related proteases like Cathepsin K or L.

Safety Considerations

- Alcohol Sensitivity: Aryl cyanamides can inhibit Aldehyde Dehydrogenase (ALDH). In vivo testing should monitor for "disulfiram-like" reactions (accumulation of acetaldehyde) if used in conjunction with alcohol.

- Dermatology: Cyanamides can be skin sensitizers; proper PPE (nitrile gloves) is mandatory during synthesis and handling.

References

- Falgueyret, J. P., et al. (2010). "Discovery of Novel Cyanamide-Based Inhibitors of Cathepsin C." Journal of Medicinal Chemistry. (Establishes the aryl cyanamide warhead as a potent Cathepsin C inhibitor).

- BenchChem. "Cyanamide: A Versatile Precursor for the Synthesis of Heterocyclic Compounds in Drug Discovery."[2] (Details the synthetic utility and reactivity of the cyanamide group).

- Enamine. "Cyanamides - Covalent Screening Libraries."[3] (Discusses the use of cyanamides as reversible covalent warheads in modern drug discovery).

- PubChem. "4-Bromo-2-methylaniline (Compound Summary)." (Provides physical properties and safety data for the precursor).

- Turk, D., et al. (2001). "Structure of human dipeptidyl peptidase I (Cathepsin C): Exclusion domain force an endopeptidase framework into an exopeptidase mode." EMBO Journal. (Structural basis for S1 pocket binding).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Cyanamides - Enamine [enamine.net]

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